

Understanding Diethyl Phosphate (DEP) Hazards

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Compound Focus: Diethyl phosphate

CAS No.: 53397-17-4

Cat. No.: S11172427

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- **What is Diethyl Phosphate (DEP)?** Diethyl Phosphate (CAS: 598-02-7) is primarily known as a urinary metabolite and biomarker of exposure to a class of insecticides called **diethyl-substituted organophosphates** [1]. It is also a chemical substance used in research and development settings [2].
- **What are the primary eye hazards associated with DEP?** According to its Safety Data Sheet (SDS), **Diethyl Phosphate** is classified as causing **serious eye irritation** (Eye Irritation, Category 2) [2]. The hazard statement is **H319: "Causes serious eye irritation"** [2].

Prevention and Safe Handling Protocols

Preventing exposure is the most effective strategy for avoiding eye damage. The following table summarizes the key personal protective equipment (PPE) and handling precautions based on the SDS for DEP [2].

Precautionary Measure	Specific Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards [2].
Skin Protection	Wear fire/flammable resistant and impervious clothing and gloves [2].

Precautionary Measure	Specific Recommendation
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator [2].
General Handling	Handle in a well-ventilated place. Avoid formation of dust and aerosols. Use non-sparking tools [2].
Hygiene	Wash thoroughly after handling [2].

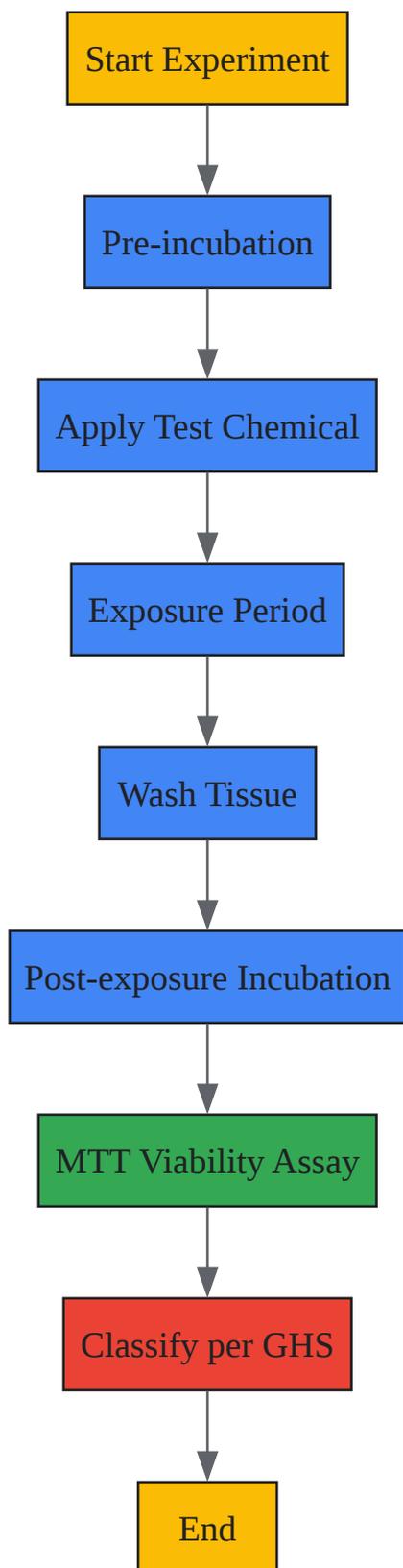
Emergency Response and First Aid

- **What should be done if DEP comes into contact with the eyes?** The SDS prescribes the following first aid measures for eye contact [2]: > **Rinse with pure water for at least 15 minutes. Consult a doctor.**

This should be done immediately after exposure, and medical consultation is mandatory.

Experimental Protocol: In Vitro Eye Irritation Assessment

For researchers needing to evaluate the eye irritation potential of DEP or related compounds, the following protocol is adapted from a study that tested disinfectants using reconstructed human cornea-like epithelium, in accordance with **OECD Test Guideline 492** [3].



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Workflow for Eye Irritation Test

Key Steps and Materials:

- **Tissue Model:** Use a reconstructed human cornea-like epithelium model, such as the **EpiOcular OCL-200** kit [3].
- **Test Chemical Application:** Apply the test substance (e.g., 50 μ L of liquid DEP) directly onto the tissue surface [3].
- **Controls:**
 - **Negative Control:** Sterile deionized water.
 - **Positive Control:** A known irritant like Methyl Acetate [3].
- **Exposure and Post-Incubation:**
 - For liquid chemicals, a standard exposure time is **30 minutes**.
 - After exposure, wash the tissue thoroughly.
 - Perform a post-exposure immersion in culture media.
 - Transfer the tissue to fresh media and incubate for **2 hours** [3].
- **Viability Assessment:** Perform an **MTT assay** to determine cell viability. This assay measures the reduction of yellow MTT to purple formazan by metabolically active cells, which serves as an indicator of tissue health [3].
- **Classification Criteria:**
 - If the mean tissue viability is **greater than 60%**, the chemical is classified as "**Not Requiring Classification**" for eye irritation under UN GHS [3].
 - If viability is **less than or equal to 60%**, the chemical requires further testing or can be classified as an irritant (GHS Category 1 or 2) [3].

Regulatory and Classification Context

- **How are chemicals like DEP classified for eye irritation?** The Globally Harmonized System (GHS) provides the standard framework. The "Exclamation Mark" pictogram is used for certain hazard categories, including serious eye irritation [4]. The specific criteria for classification are detailed in regulatory documents such as the OSHA Hazard Communication Standard [4] [5].

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